

Preventing degradation of Nigericin sodium salt in solution.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B7880884*

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Nigericin Sodium Salt: Technical Support & Stability Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to prevent the degradation of **Nigericin sodium salt** in solution.

Frequently Asked Questions (FAQs)

Q1: How should I dissolve **Nigericin sodium salt**?

A1: **Nigericin sodium salt** is practically insoluble in water and aqueous buffers.^{[1][2]} It is recommended to first prepare a concentrated stock solution in an organic solvent. Common solvents include Dimethyl Sulfoxide (DMSO), ethanol, and methanol.^{[1][3][4]} For use in aqueous systems, the stock solution should then be diluted with the aqueous buffer of choice.^[5]

Q2: What are the recommended solvents and their concentrations for stock solutions?

A2: **Nigericin sodium salt** is soluble in several organic solvents at high concentrations. Please refer to the data table below for specific solubility information. For example, it is soluble in DMSO at up to 50 mg/ml and in ethanol at approximately 20 mg/ml.^{[3][5]} When using DMSO, ensure it is fresh, as moisture-absorbing DMSO can reduce solubility.^[6]

Q3: How should I store the lyophilized powder and prepared solutions?

A3:

- **Lyophilized Powder:** Store desiccated and protected from light at 2-8°C.[1][2] Under these conditions, the product is stable for at least 2-3 years.[1][3]
- **Stock Solutions:** For optimal stability, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C in the dark.[3][7][8] Solutions in DMSO or ethanol should be used within 1-2 months when stored at -20°C, or within 6 months if stored at -80°C.[3][7]

Q4: Can I store Nigericin in an aqueous solution?

A4: It is not recommended to store Nigericin in aqueous solutions for more than one day, as it is sparingly soluble and less stable.[5] Prepare fresh dilutions in your aqueous experimental buffer from the organic stock solution immediately before use.

Q5: What are the primary factors that cause the degradation of Nigericin in solution?

A5: The main factors contributing to degradation are:

- **Repeated Freeze-Thaw Cycles:** This is a critical factor that leads to a loss of potency.[3][7] Aliquoting is essential.
- **Light Exposure:** Nigericin is light-sensitive.[1] Solutions should be stored in the dark or in amber vials.
- **Temperature:** While stock solutions are stable when frozen, prolonged storage at room temperature or higher can lead to degradation.[9]
- **pH:** Nigericin's stability and activity can be pH-dependent. Inactivation can occur at a pH above 7.0 at room temperature.[9][10]

Troubleshooting Guide

Issue 1: I see precipitation when I dilute my stock solution into my cell culture medium or aqueous buffer.

- Cause: This is a common issue due to the low aqueous solubility of Nigericin. When a concentrated organic stock is added to an aqueous environment, the compound can crash out of solution.[\[11\]](#)
- Solution:
 - Briefly warm your stock solution and vortex it before dilution.[\[11\]](#)
 - When diluting, add the Nigericin stock solution to your aqueous medium while gently vortexing or mixing the medium to facilitate dispersion.
 - Some minor precipitation in the final working solution may be unavoidable and might not significantly impact the experimental outcome.[\[11\]](#)

Issue 2: My experiment is not working, and I suspect the Nigericin has degraded.

- Cause: The compound may have lost potency due to improper storage.
- Solution:
 - Verify Storage Conditions: Confirm that the solution was stored at -20°C or -80°C, protected from light, and that the number of freeze-thaw cycles was minimized.
 - Prepare Fresh Solution: If there is any doubt about the stability of an existing stock, it is best to prepare a fresh solution from the lyophilized powder.
 - Check Solvent Quality: Ensure high-quality, anhydrous solvents were used for the stock solution.[\[6\]](#)

Data Presentation: Solubility and Stability

Parameter	DMSO	Ethanol	Methanol	Aqueous Buffer (e.g., PBS)
Solubility	~50 mg/mL[3][4]	~20 mg/mL[3][5]	~10 mg/mL[1][2]	Sparingly soluble (~0.15 mg/mL in a 1:5 ethanol:PBS solution)[5]
Stock Solution Storage Temp.	-20°C or -80°C[3][7]	-20°C or -80°C[3][7]	-20°C[8]	Not Recommended for Storage[5]
Stock Solution Stability	1-2 months at -20°C[3][7]	1-2 months at -20°C[3][7]	Not specified, follow general guidelines	Use immediately; do not store for more than one day[5]
Special Notes	Use fresh, anhydrous DMSO.[6]	Purge with inert gas for long-term storage.[5]	N/A	Must be prepared by diluting an organic stock.[5]

Experimental Protocols

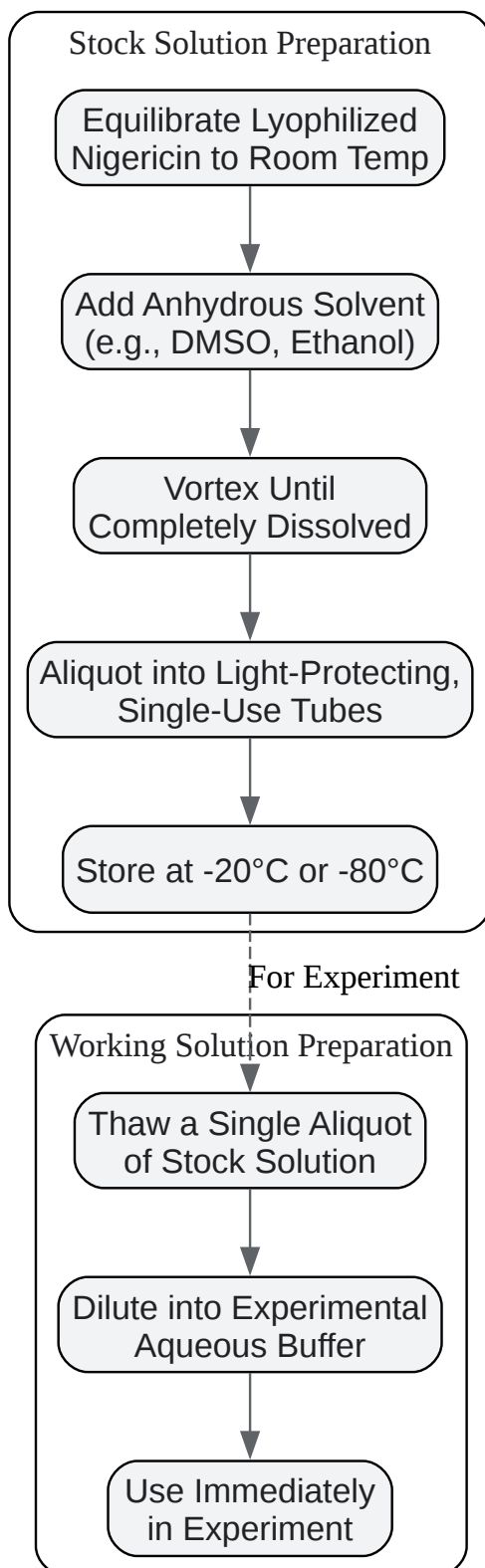
Protocol 1: Preparation of a Nigericin Sodium Salt Stock Solution

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood).
- Equilibration: Allow the vial of lyophilized **Nigericin sodium salt** to equilibrate to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO or ethanol to the vial to achieve the desired concentration (e.g., to make a 10 mM stock in DMSO, reconstitute 5 mg of powder in 669 µl of DMSO).[3]

- Dissolution: Vortex the vial thoroughly until the powder is completely dissolved. Gentle warming to 37°C may aid dissolution if needed.[\[12\]](#)
- Aliquoting: Dispense the stock solution into single-use, light-protecting (amber) microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term use (1-2 months) or -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[7\]](#)

Visualizations

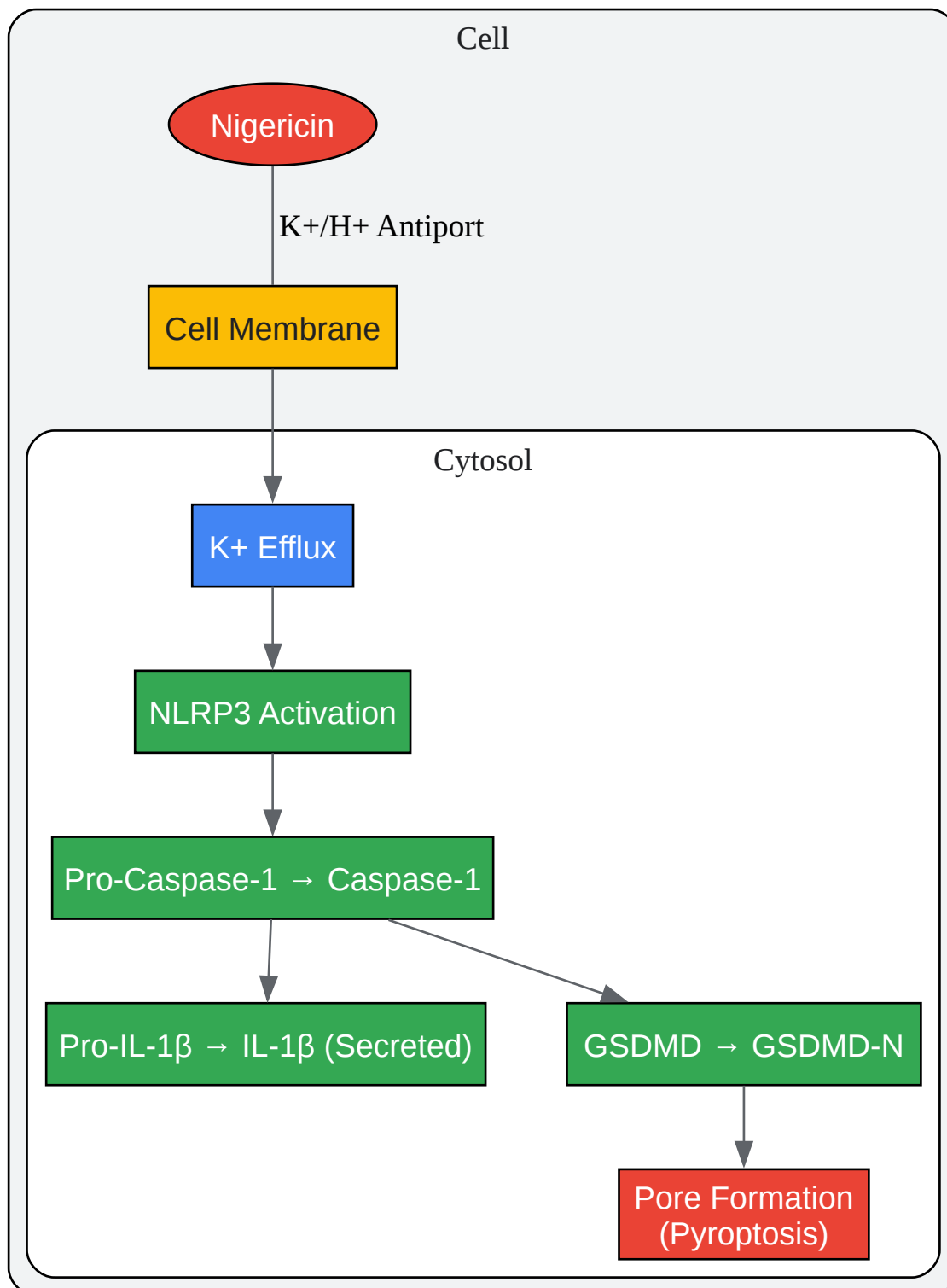
Workflow for Solution Preparation



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Caption: Workflow for preparing stable Nigericin stock and working solutions.

Nigericin-Induced NLRP3 Inflammasome Activation Pathway



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Caption: Simplified signaling pathway of NLRP3 inflammasome activation by Nigericin.

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